

# Unveiling the Olfactory Signature of Methyl 8-Methylnonanoate: A Technical Guide

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## Compound of Interest

Compound Name: Methyl 8-methylnonanoate

Cat. No.: B153018

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## Introduction

**Methyl 8-methylnonanoate**, a branched-chain fatty acid methyl ester, possesses a unique olfactory profile that contributes to the sensory landscape of various natural products. While its presence has been identified in certain essential oils and as a metabolite, a comprehensive understanding of its olfactory properties is crucial for its potential applications in the flavor, fragrance, and pharmaceutical industries. This technical guide provides an in-depth exploration of the olfactory characteristics of **methyl 8-methylnonanoate**, detailing its sensory profile, physicochemical properties, and the experimental methodologies used for its synthesis and analysis. Furthermore, this document elucidates the general signaling pathway involved in the perception of such esters.

## Physicochemical and Olfactory Properties

**Methyl 8-methylnonanoate** is characterized by a complex aroma profile, primarily described as fruity, with significant oily, sweet, waxy, fatty, floral, and winey undertones. A summary of its key physicochemical and qualitative olfactory properties is presented in Table 1.

Property	Value	Source
Chemical Formula	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub>	N/A
Molecular Weight	186.29 g/mol	N/A
CAS Number	5129-54-4	N/A
Boiling Point	Approximately 214.2 °C	[1]
Odor Profile	Fruity, Oily, Sweet, Waxy, Fatty, Floral, Winey	N/A

Quantitative olfactory data, such as the odor threshold for **methyl 8-methylnonanoate**, is not readily available in the current scientific literature. The determination of this value would require specific sensory analysis experiments.

## Experimental Protocols

### Synthesis of Methyl 8-Methylnonanoate via Fischer Esterification

The synthesis of **methyl 8-methylnonanoate** is commonly achieved through the Fischer esterification of 8-methylnonanoic acid with methanol, using an acid catalyst.[2]

Materials:

- 8-methylnonanoic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) or other suitable acid catalyst
- Sodium bicarbonate (NaHCO<sub>3</sub>) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Diethyl ether or other suitable extraction solvent

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve 8-methylnonanoic acid in an excess of anhydrous methanol.
- Slowly and cautiously add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Attach a reflux condenser and heat the mixture to reflux for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the organic phase using a rotary evaporator to obtain the crude **methyl 8-methylnonanoate**.
- The crude product can be further purified by distillation under reduced pressure.

## Sensory Analysis using Gas Chromatography-Olfactometry (GC-O)

Gas Chromatography-Olfactometry (GC-O) is a powerful technique for identifying odor-active compounds in a sample.<sup>[3][4]</sup>

### Instrumentation:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactometry port.
- Capillary column suitable for the separation of fatty acid methyl esters (e.g., a polar stationary phase like polyethylene glycol or a cyanopropyl polysiloxane).<sup>[5][6]</sup>
- Humidified air supply for the olfactometry port.

### Procedure:

- Sample Preparation: Prepare a dilute solution of **methyl 8-methylnonanoate** in an appropriate solvent (e.g., hexane).
- GC Separation: Inject the sample into the GC. The effluent from the capillary column is split between the FID and the olfactometry port.
- Olfactometry: A trained sensory panelist sniffs the effluent from the olfactometry port and records the time, duration, and description of any detected odors.
- Data Analysis: The olfactogram (a plot of odor intensity versus retention time) is compared with the chromatogram from the FID to identify the peak corresponding to the odor-active compound.
- Quantitative Analysis (Aroma Extract Dilution Analysis - AEDA): To estimate the odor potency, a serial dilution of the sample is prepared and analyzed by GC-O. The highest dilution at which the odor can still be detected is known as the flavor dilution (FD) factor.<sup>[3]</sup>

## Sensory Panel Evaluation

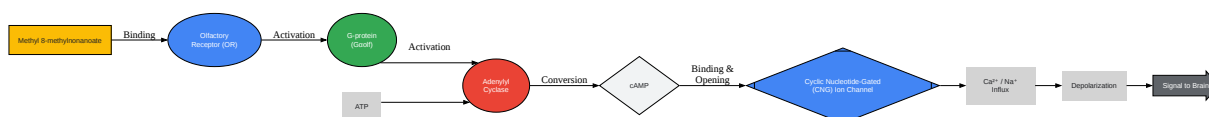
A trained sensory panel can provide detailed descriptive analysis of the olfactory properties of **methyl 8-methylnonanoate**.<sup>[7][8][9]</sup>

Procedure:

- **Panelist Selection and Training:** Select and train a panel of individuals based on their ability to detect and describe various odors. Familiarize them with relevant aroma standards (e.g., fruity, waxy, fatty notes).<sup>[10]</sup>
- **Sample Presentation:** Present samples of **methyl 8-methylnonanoate** (at a controlled concentration in an odorless solvent) to the panelists in a controlled environment (e.g., sensory booths with controlled temperature, humidity, and lighting).
- **Evaluation:** Panelists evaluate the odor of the sample and rate the intensity of various sensory attributes (e.g., fruity, oily, sweet, waxy) on a structured scale (e.g., a line scale from "not perceptible" to "very strong").
- **Data Analysis:** The data from the panelists are collected and statistically analyzed to generate a sensory profile of the compound.

## Olfactory Signaling Pathway

The perception of odorants like **methyl 8-methylnonanoate** is initiated by the interaction of the molecule with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium.<sup>[11][12]</sup> These receptors are G-protein coupled receptors (GPCRs).<sup>[11]</sup> While the specific ORs that bind to **methyl 8-methylnonanoate** have not yet been identified, the general signaling cascade is well-established.<sup>[12]</sup>



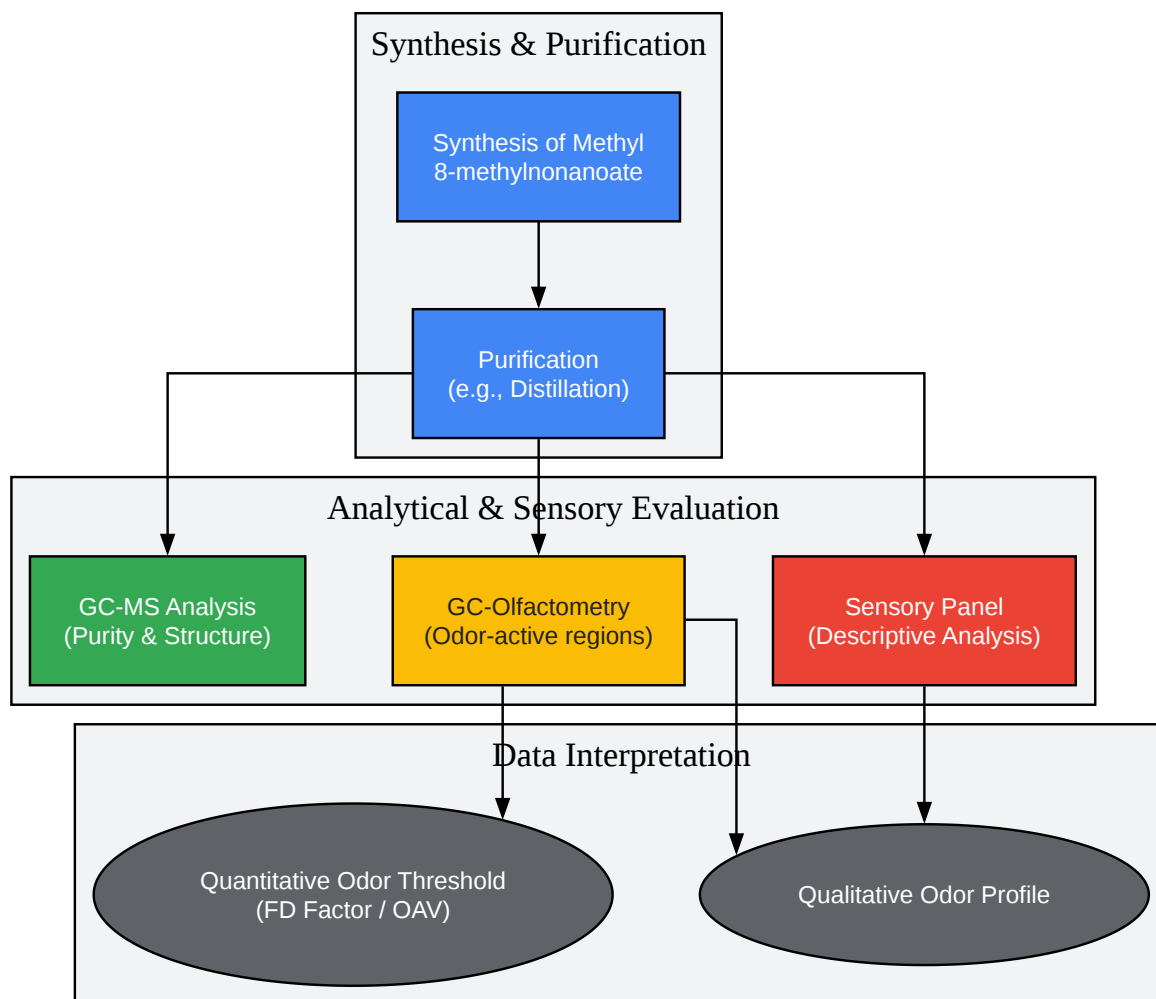
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Caption: General olfactory signaling pathway.

Upon binding of an odorant molecule to its specific OR, a conformational change in the receptor activates an associated G-protein (G $\alpha$ olf).[11] This, in turn, activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP).[11] The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels, leading to an influx of sodium and calcium ions. This influx causes depolarization of the olfactory sensory neuron, generating an action potential that is transmitted to the olfactory bulb in the brain, where the signal is further processed, leading to the perception of smell.

## Logical Workflow for Olfactory Property Determination

The comprehensive evaluation of the olfactory properties of a compound like **methyl 8-methylnonanoate** follows a logical workflow, from its synthesis to its detailed sensory characterization.



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Caption: Workflow for determining olfactory properties.

## Conclusion

**Methyl 8-methylnonanoate** presents a multifaceted olfactory profile with potential for various applications. This guide has provided a comprehensive overview of its known sensory characteristics, along with detailed experimental protocols for its synthesis and sensory evaluation. While qualitative descriptions of its aroma are available, further research is required to determine its quantitative odor threshold and to identify the specific olfactory receptors responsible for its perception. Such data will be invaluable for the targeted application of this

compound in the development of novel flavors, fragrances, and potentially as a modulator of sensory-driven physiological responses.

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